

Personal protective equipment for handling 4'-Hydroxyheptanophenone

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Compound of Interest

Compound Name: 4'-Hydroxyheptanophenone

Cat. No.: B084665

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Essential Safety and Handling Guide for 4'-Hydroxyheptanophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4'-Hydroxyheptanophenone**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing environmental impact.



Hazard Identification and Safety Data Summary

4'-Hydroxyheptanophenone is a crystalline powder that requires careful handling due to its potential health and environmental hazards. The following tables summarize its key identifiers and associated risks as defined by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 1: Chemical Identification

Identifier	Value
CAS Number	14392-72-4
Molecular Formula	C ₁₃ H ₁₈ O ₂
Molecular Weight	206.29 g/mol
Physical Form	White to yellow crystalline powder[1][2][3]
Melting Point	92-95 °C[2]

Table 2: GHS Hazard Summary

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	 alt text	Warning	H315: Causes skin irritation.[2]
Eye Irritation	 alt text	Warning	H319: Causes serious eye irritation.[2][4]
Hazardous to the Aquatic Environment (Chronic)	None	No Signal Word	H412: Harmful to aquatic life with long lasting effects.[4]

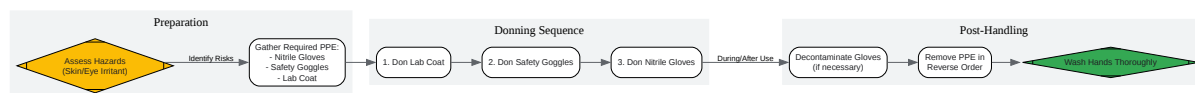
Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are the first line of defense against exposure. The following PPE is mandatory when handling **4'-Hydroxyheptanophenone**.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standard/Specification	Rationale
Hands	Nitrile gloves	ASTM F1671 / EN 374	Provides good resistance to a range of chemicals and offers a clear indication of tears or breaks.[3]
Eyes	Chemical splash goggles or safety glasses with side shields	ANSI Z87.1	Protects against dust particles and potential splashes, addressing the serious eye irritation hazard.
Body	Laboratory coat	---	Prevents contamination of personal clothing.
Respiratory	Use in a well-ventilated area or under a fume hood	---	Avoids inhalation of the powder.

The following diagram outlines the logical flow for selecting and using PPE.



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Figure 1: Personal Protective Equipment (PPE) workflow for handling 4'-Hydroxyheptanophenone.

Operational Plan: Step-by-Step Handling Procedure

This section provides a detailed, procedural guide for the safe handling of **4'-Hydroxyheptanophenone** in a laboratory setting.

3.1. Preparation

- **Designated Area:** All handling of powdered **4'-Hydroxyheptanophenone** should occur in a designated area, such as a chemical fume hood, to minimize inhalation risk.
- **Gather Materials:** Before starting, ensure all necessary equipment (spatulas, weigh boats, containers) and PPE are readily available.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are accessible and unobstructed.

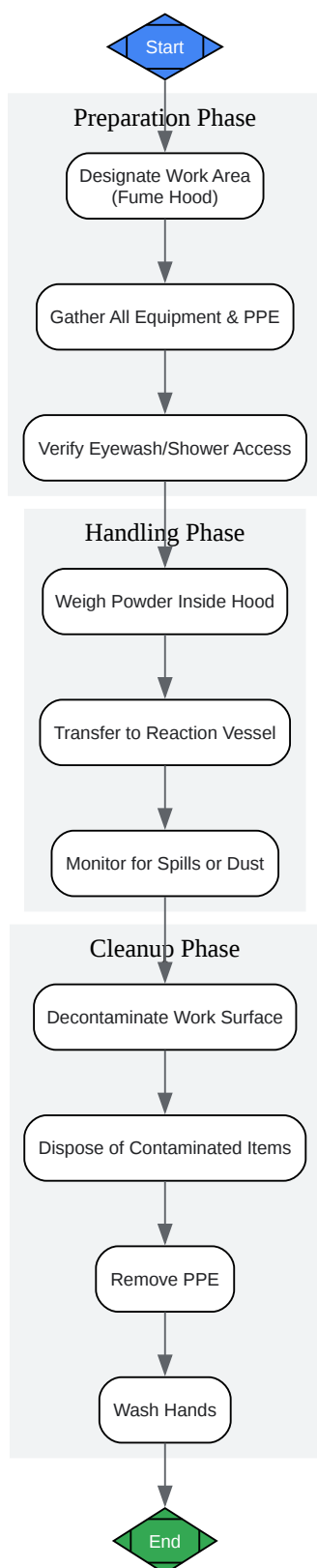
3.2. Weighing and Transfer

- **Tare Container:** If weighing the powder, first place a tared container on the balance.
- **Transfer in Hood:** Carefully transfer the desired amount of **4'-Hydroxyheptanophenone** to the container inside the fume hood to contain any airborne dust.
- **Seal and Weigh:** Securely seal the container before removing it from the fume hood to weigh it.
- **Minimize Dust:** Use smooth, controlled movements to avoid generating dust.

3.3. Post-Handling

- **Clean Up:** Decontaminate the work surface with an appropriate solvent and wipe it down. Dispose of cleaning materials as solid chemical waste.
- **PPE Removal:** Remove gloves, lab coat, and eye protection in that order, avoiding contact with the contaminated exterior of the items.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing all PPE.

The following diagram illustrates the standard operating procedure for handling this chemical.



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Figure 2: Step-by-step workflow for handling **4'-Hydroxyheptanophenone**.

Disposal Plan

Proper disposal of **4'-Hydroxyheptanophenone** and associated waste is crucial to prevent environmental contamination, particularly given its harm to aquatic life.

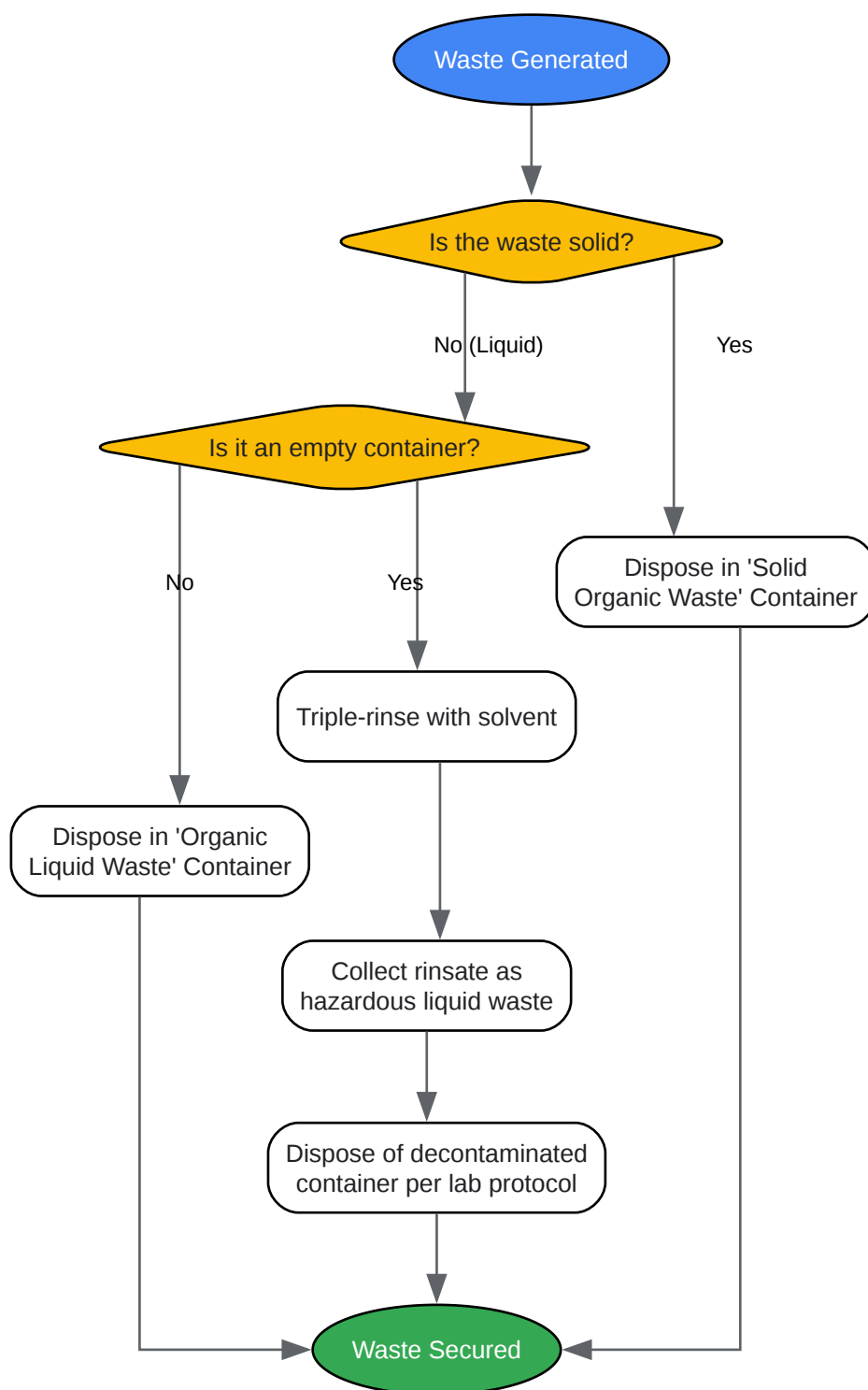
4.1. Waste Segregation

- **Solid Waste:** All unused or waste **4'-Hydroxyheptanophenone**, along with any contaminated items such as weigh boats, gloves, and paper towels, must be collected in a designated "Solid Organic Waste" container.
- **Liquid Waste:** If the compound is dissolved in a solvent, the resulting solution should be disposed of in the appropriate "Organic Liquid Waste" container. Halogenated and non-halogenated solvent waste streams should be kept separate.
- **Empty Containers:** Original containers of **4'-Hydroxyheptanophenone** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. Once decontaminated, the empty container can be disposed of according to institutional guidelines.

4.2. Disposal Procedure

- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**4'-Hydroxyheptanophenone**"), and the associated hazards (e.g., "Irritant").
- **Storage:** Store waste containers in a designated, secondary containment area away from incompatible materials.
- **Collection:** Follow your institution's procedures for hazardous waste pickup. Do not pour any amount of **4'-Hydroxyheptanophenone** down the drain.

The following diagram outlines the decision-making process for proper waste disposal.



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Figure 3: Decision workflow for the disposal of **4'-Hydroxyheptanophenone** waste.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4'-Hydroxyheptanophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084665#personal-protective-equipment-for-handling-4-hydroxyheptanophenone>]

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